

An In-depth Technical Guide to Methyl 2-methyl-2-phenylpropanoate

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Compound of Interest

Compound Name: *Methyl 2-methyl-2-phenylpropanoate*

Cat. No.: *B1583114*

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Introduction

Methyl 2-methyl-2-phenylpropanoate, a notable organic compound with the molecular formula $C_{11}H_{14}O_2$, plays a significant role in modern chemical research. Its structure, featuring an ester group and a branched alkyl chain, renders it a versatile building block in organic synthesis.[1] The presence of a tertiary carbon attached to the phenyl group introduces considerable steric hindrance, which in turn influences its reactivity and stability.[1] A key area of interest is its function as a derivative of 2-methyl-2'-phenylpropionic acid, a compound recognized for its potent antihistamine properties.[1] Research has shown that derivatives of this structure exhibit high selectivity for H1 receptors, a desirable characteristic in the development of antiallergic agents.[1] This selectivity may offer advantages for patients on multiple medications.[1] Consequently, this compound is an important intermediate in the synthesis of various antiallergic drugs and serves as a precursor for creating new compounds with potentially enhanced efficacy and reduced side effects compared to existing antihistamines.[1]

Synonyms and Identifiers

For clarity and comprehensive database searching, a list of synonyms and identifiers for **Methyl 2-methyl-2-phenylpropanoate** is provided below.

Type	Identifier
IUPAC Name	methyl 2-methyl-2-phenylpropanoate[2][3]
CAS Number	57625-74-8[2][3][4][5]
Molecular Formula	C ₁₁ H ₁₄ O ₂ [1][2][5]
InChI Key	WITYUUTUSPKOAB-UHFFFAOYSA-N[2][3][6]
Synonyms	Methyl 2,2-dimethyl-2-phenylacetate[7], Methyl Dimethylbenzeneacetate[4][8], Benzeneacetic acid, alpha,alpha-dimethyl-, methyl ester[2], 2-methyl-2-phenyl-propionic acid methyl ester[2], methyl phenylisobutyrate[2], 2-Methyl-2-phenylpropanoic acid methyl ester[2][7]

Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 2-methyl-2-phenylpropanoate** is presented in the table below.

Property	Value	Source
Molecular Weight	178.23 g/mol	[2][6]
Appearance	Colorless to light yellow liquid	[4]
Density	1.01 g/cm ³	[4]
Boiling Point	230.2°C at 760 mmHg	[4]
Flash Point	92.2°C	[4]
Purity	≥98.0%	[4]
Storage	Sealed in dry, room temperature	[3]

Experimental Protocols

Detailed methodologies for the synthesis and hydrolysis of **Methyl 2-methyl-2-phenylpropanoate** are outlined below.

Synthesis of Methyl 2-methyl-2-phenylpropanoate

Method 1: Acid-Catalyzed Esterification (Fischer-Speier Esterification)

This widely used method involves the esterification of 2-methyl-2-phenylpropanoic acid with methanol.^[1]

- Reactants: 2-methyl-2-phenylpropanoic acid and excess methanol.^[1]
- Catalyst: A catalytic amount of a strong acid (e.g., sulfuric acid).^[1]
- Procedure:
 - A mixture of 2-methyl-2-phenylpropanoic acid and an excess of methanol is heated in the presence of the acid catalyst.^[1]
 - The excess methanol acts as both a reactant and the solvent, driving the reaction equilibrium towards the formation of the ester.^[1]
 - The reaction is typically conducted under reflux conditions to enhance the reaction rate.^[1]

Method 2: Alkylation of 2-Methyl-2-phenylpropanoic Acid with Methyl Iodide

This method utilizes the carboxylate salt of 2-methyl-2-phenylpropanoic acid and methyl iodide.^[1]

- Reactants: 9.00 g (55 mmol) of 2-methyl-2-phenyl-propionic acid, 90 ml of N,N-dimethylformamide, 11.51 g (2.5 eq.) of sodium hydrogencarbonate, and 6.89 mL (15.72 g, 2 eq.) of methyl iodide.^[6]
- Procedure:
 - 2-methyl-2-phenyl-propionic acid is dissolved in N,N-dimethylformamide.^[6]
 - Sodium hydrogencarbonate is added, followed by methyl iodide.^[6]

- The mixture is stirred at room temperature for 40 hours.[6]
- The reaction mixture is then poured into ice water, and the pH is adjusted to ~3.0 with aqueous HCl (1N).[6]
- The mixture is extracted three times with ether.[6]
- The combined organic phases are washed with water, dried over MgSO_4 , filtered, and evaporated to yield the crude title compound as a yellow oil.[6]

Hydrolytic Cleavage Reactions

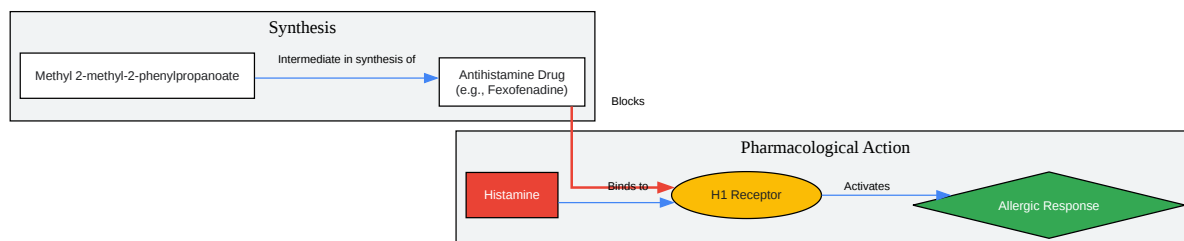
The hydrolysis of **Methyl 2-methyl-2-phenylpropanoate** results in the cleavage of the ester bond to produce 2-methyl-2-phenylpropanoic acid and methanol.[1] This can be performed under acidic or basic conditions.[1]

Acid-Catalyzed Hydrolysis

- Catalyst: A strong acid, such as sulfuric acid.[1]
- Mechanism:
 - Protonation: The carbonyl oxygen of the ester is protonated by the acid catalyst.[1]
 - Nucleophilic Attack: A water molecule, acting as a nucleophile, attacks the highly electrophilic carbonyl carbon.[1]
 - Proton Transfer: A proton is transferred from the oxonium ion to the oxygen of the original methoxy group, converting it into a good leaving group (methanol).[1]
 - Elimination: The tetrahedral intermediate collapses, reforming the carbonyl double bond and expelling a molecule of methanol.[1]

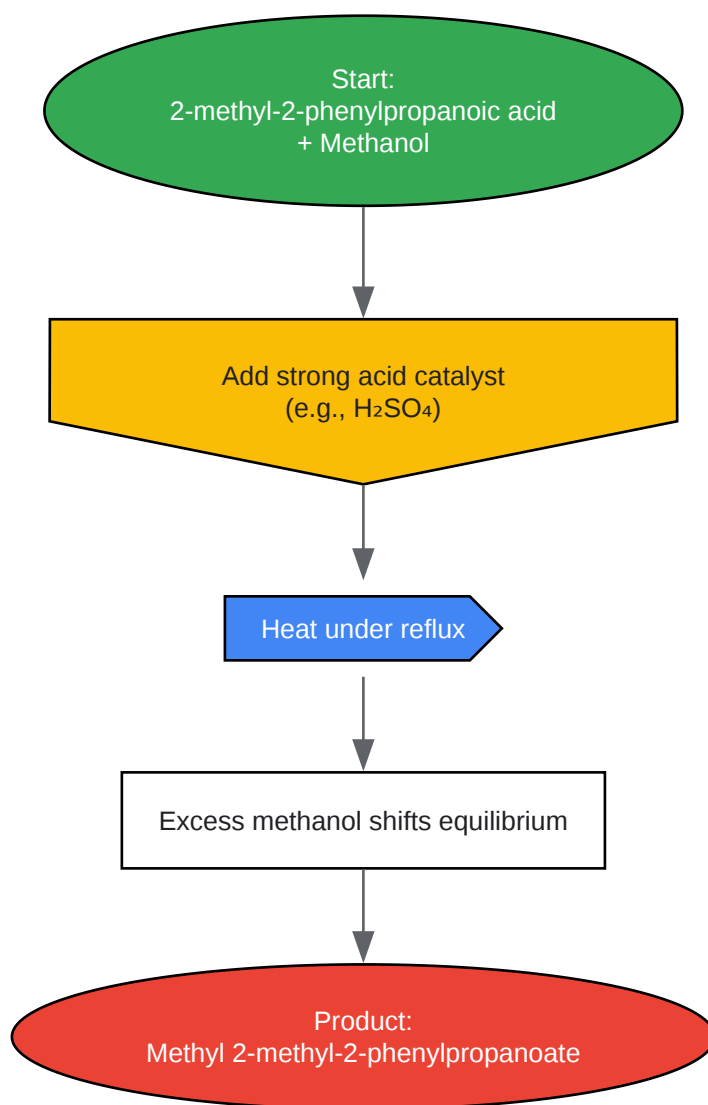
Signaling Pathways and Reaction Workflows

The following diagrams illustrate key processes related to **Methyl 2-methyl-2-phenylpropanoate**.



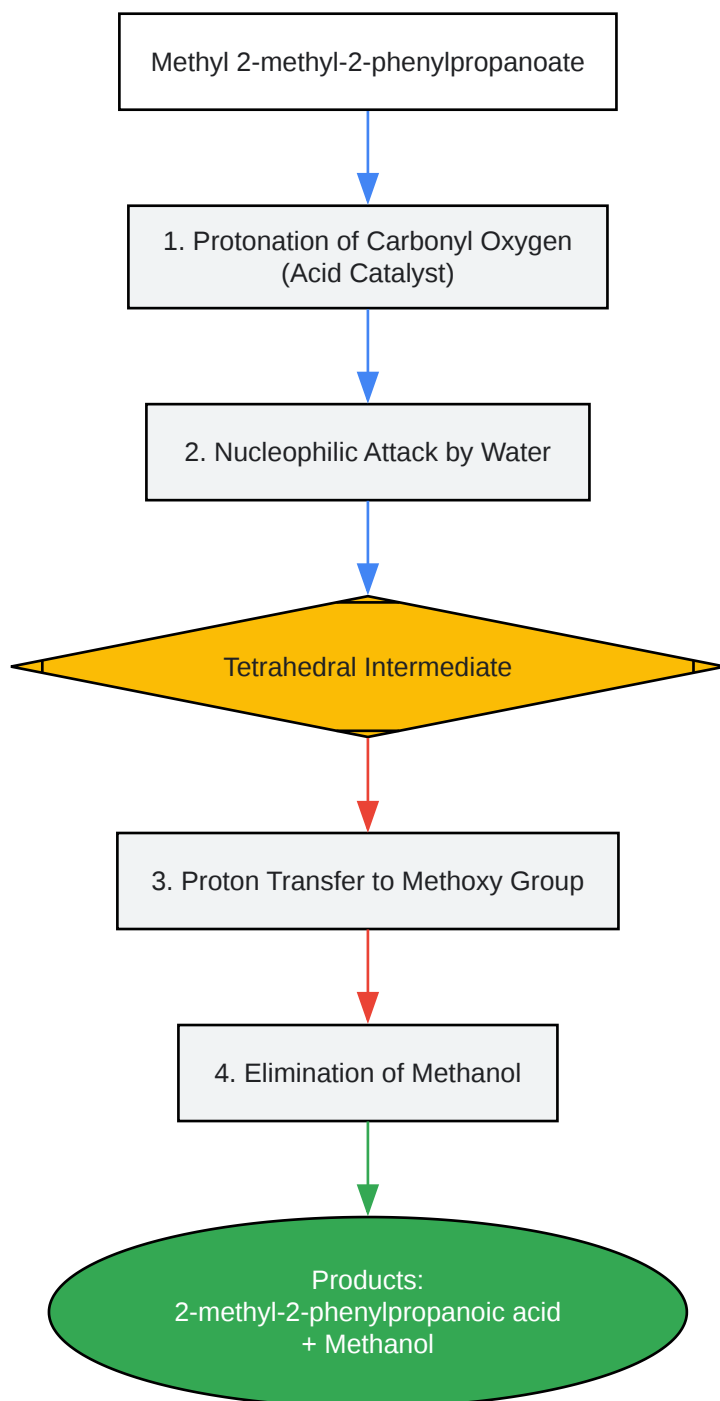
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Caption: Role as an intermediate in the synthesis of antihistamine drugs that block the H1 receptor.



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Caption: Workflow for the acid-catalyzed esterification synthesis of **Methyl 2-methyl-2-phenylpropanoate**.



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Caption: Mechanism of acid-catalyzed hydrolysis of **Methyl 2-methyl-2-phenylpropanoate**.

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